

Environmental Fate and Transport of Sulcofuron-sodium: A Technical Guide

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Compound of Interest

Compound Name: *Sulcofuron-sodium*

Cat. No.: *B1264833*

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Disclaimer: This technical guide compiles available information on **Sulcofuron-sodium** and supplements it with data from analogous sulfonylurea compounds to provide a comprehensive overview of its expected environmental behavior. It is critical to note that specific experimental data on the environmental fate and transport of **Sulcofuron-sodium** are scarce in publicly accessible literature. The information presented herein should be interpreted with this limitation in mind, and further targeted studies are necessary for a definitive assessment.

Introduction

Sulcofuron-sodium, the sodium salt of sulcofuron, is an organochlorine insecticide and a member of the phenylurea chemical class.^[1] It is primarily used to moth-proof wool fabrics in the textile industry. Understanding the environmental fate and transport of **Sulcofuron-sodium** is crucial for assessing its potential ecological impact. This guide provides a detailed overview of its physicochemical properties, expected degradation pathways, mobility in soil and water, and potential for bioaccumulation, based on available data and information from structurally similar sulfonylurea herbicides.

Physicochemical Properties

The environmental behavior of a chemical is significantly influenced by its physical and chemical properties. While a complete dataset for **Sulcofuron-sodium** is not available, some key properties have been reported.

Property	Value	Source
Chemical Formula	C ₁₉ H ₁₁ Cl ₄ N ₂ NaO ₅ S	PubChem[1]
Molecular Weight	544.2 g/mol	PubChem[1]
CAS Registry Number	3567-25-7 (for sodium salt)	AERU[2]
Parent Acid CAS RN	24019-05-4 (for sulcofuron)	AERU[2]
Log Kow (Octanol-Water Partition Coefficient) of Parent Acid	5.3 (Estimated)	PubChem[1]

Note: The high estimated Log Kow of the parent acid, sulcofuron, suggests a tendency to partition to organic matter, which would influence its sorption in soil and potential for bioaccumulation. However, as **Sulcofuron-sodium** is a salt, its behavior in aqueous environments will be influenced by its dissociation.

Environmental Fate

The environmental fate of a pesticide describes its transformation and movement in various environmental compartments, including soil, water, and air.

Degradation

Degradation is the breakdown of a chemical into simpler compounds. This can occur through biological processes (biotic degradation) or chemical reactions (abiotic degradation).

Hydrolysis: This process involves the breakdown of a chemical by reaction with water. For sulfonylurea herbicides, hydrolysis is a key degradation pathway and is often pH-dependent.[3] Studies on analogous compounds show that cleavage of the sulfonylurea bridge is a primary hydrolysis mechanism.[3] For instance, rimsulfuron, another sulfonylurea, hydrolyzes rapidly, with a half-life of a few days in aqueous solutions.[4]

Photolysis: Photolysis is the degradation of a chemical by sunlight. While it can be a significant degradation route for some pesticides, its importance for **Sulcofuron-sodium** is not documented. For some sulfonylureas, hydrolysis can be faster than photolysis.[3]

Soil Metabolism: Microbial degradation in soil is a critical process for the dissipation of many pesticides. For sulfonylurea herbicides, this process can be significant, with half-lives in soil ranging from a few days to several weeks, depending on soil type, temperature, and moisture content.[3][5] The degradation often involves microbial cleavage of the sulfonylurea bridge.

Aquatic Metabolism: In aquatic systems, both microbial degradation in the water column and in sediments contribute to the breakdown of pesticides. Studies on other sulfonylureas have shown that degradation can be faster in aerobic aquatic systems compared to sterile buffer solutions, indicating the important role of microorganisms.[3]

Mobility

Mobility refers to the movement of a chemical within and between environmental compartments.

Sorption: The tendency of a chemical to bind to soil particles is a key factor controlling its mobility. This is quantified by the soil sorption coefficient (Koc).[6] A high Koc value indicates strong binding to soil organic carbon and low mobility. Given the high estimated Log Kow of the parent acid, sulcofuron is expected to have a significant affinity for soil organic matter, which would limit its leaching potential.

Leaching: Leaching is the downward movement of a chemical through the soil profile with water. Chemicals with low sorption and high persistence have a higher potential to leach into groundwater. The leaching potential of **Sulcofuron-sodium** has not been experimentally determined.

Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism from the environment, leading to a concentration in the organism that is higher than in the surrounding medium. The bioconcentration factor (BCF) is a measure of this potential.[7] Chemicals with a high Log Kow often have a higher potential to bioaccumulate in the fatty tissues of organisms. The high estimated Log Kow of sulcofuron suggests a potential for bioaccumulation, but experimental BCF data are needed for confirmation.

Quantitative Data on Environmental Fate (Based on Analogous Sulfonylurea Herbicides)

Disclaimer: The following table presents a range of typical environmental fate data for other sulfonylurea herbicides. These values are for illustrative purposes only and do not represent measured data for **Sulcofuron-sodium**.

Parameter	Typical Range for Sulfonylureas	Environmental Compartment	Significance
Soil DT ₅₀ (Half-life)	6 - 55 days	Soil	Persistence in the terrestrial environment. [3] [4]
Hydrolysis DT ₅₀ (Half-life)	0.42 - 44 days (pH dependent)	Water	Persistence in aquatic environments. [3]
Soil K _{oc} (Sorption Coefficient)	Weakly to moderately sorbed	Soil	Mobility and potential for leaching. [3]
Bioconcentration Factor (BCF)	Low to moderate potential	Biota	Potential to accumulate in organisms.

Experimental Protocols

Standardized test guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD), are used to determine the environmental fate of pesticides. Key protocols relevant to **Sulcofuron-sodium** would include:

- OECD 106: Adsorption - Desorption Using a Batch Equilibrium Method: This protocol is used to determine the soil sorption coefficient (K_{oc}).
- OECD 111: Hydrolysis as a Function of pH: This test determines the rate of abiotic degradation in water at different pH levels.
- OECD 307: Aerobic and Anaerobic Transformation in Soil: This study measures the rate and pathway of degradation in soil under different oxygen conditions.

- OECD 308: Aerobic and Anaerobic Transformation in Aquatic Sediment Systems: This protocol assesses the degradation and partitioning in a system containing both water and sediment.
- OECD 316: Phototransformation of Chemicals in Water – Direct Photolysis: This guideline is used to determine the rate of degradation by sunlight in water.
- OECD 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure: This study measures the bioconcentration factor (BCF) in fish.

Visualizations of Potential Environmental Fate Pathways

The following diagrams, generated using the DOT language, illustrate generalized pathways for the environmental fate and transport of a sulfonylurea pesticide like sulcofuron.

Caption: Generalized degradation pathway for a sulfonylurea pesticide.

Caption: Potential environmental transport pathways for **Sulcofuron-sodium**.

Conclusion and Data Gaps

Sulcofuron-sodium is an insecticide used in the textile industry. While its basic physicochemical properties are known, there is a significant lack of publicly available data on its environmental fate and transport. Based on its chemical structure and information from analogous sulfonylurea compounds, it is expected to degrade in soil and water primarily through hydrolysis and microbial action, with the rate being influenced by environmental factors such as pH. Its high estimated Log Kow suggests a potential for sorption to soil and bioaccumulation.

The primary data gaps that need to be addressed through experimental studies for a comprehensive environmental risk assessment of **Sulcofuron-sodium** include:

- Quantitative degradation rates (DT₅₀ values) in soil, water, and sediment under various conditions.
- Experimentally determined soil sorption coefficient (Koc) to accurately predict its mobility.

- An experimentally determined bioconcentration factor (BCF) to assess its potential to accumulate in organisms.
- Identification of major degradation products and their environmental behavior.
- Photolysis studies to determine the role of sunlight in its degradation.

Without these key data points, any assessment of the environmental risk posed by **Sulcofuron-sodium** remains preliminary and reliant on extrapolations from related compounds.

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